

Safeguarding Researchers: A Comprehensive Guide to Personal Protective Equipment for Handling Ceralasertib

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Compound of Interest

Compound Name: **Ceralasertib**

Cat. No.: **B560106**

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Essential Safety and Logistical Information for the Prudent Handling of the Investigational ATR Kinase Inhibitor, **Ceralasertib**.

This document provides crucial guidance for researchers, scientists, and drug development professionals on the appropriate personal protective equipment (PPE), handling procedures, and disposal methods for **Ceralasertib** (AZD6738). As an orally active and potent inhibitor of ATR kinase, **Ceralasertib** requires careful management in a laboratory setting to ensure personnel safety and prevent environmental contamination.[\[1\]](#)[\[2\]](#)[\[3\]](#) While a Material Safety Data Sheet (MSDS) may classify **Ceralasertib** as not a hazardous substance or mixture, a precautionary approach is paramount when handling any investigational compound with potent biological activity.[\[1\]](#)

Recommended Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against potential exposure to **Ceralasertib**. A comprehensive suite of PPE should be worn at all times when handling this compound, particularly when there is a risk of generating dust or aerosols.

| PPE Category | Item | Specifications and Recommendations |
|------------------------|---------------------|---|
| Eye Protection | Safety Goggles | Should be worn with side-shields to protect against splashes. |
| Hand Protection | Protective Gloves | Nitrile gloves are recommended due to their chemical resistance. For extended contact or when handling concentrated solutions, consider double-gloving. [4] |
| Body Protection | Impervious Clothing | A lab coat or gown made of a low-permeability fabric should be worn to protect the skin. |
| Respiratory Protection | Suitable Respirator | For weighing and handling of the solid compound where dust may be generated, a NIOSH-approved N95 respirator is recommended. In situations with a higher potential for aerosolization or for spills, a Powered Air-Purifying Respirator (PAPR) offers a higher level of protection. [5] |

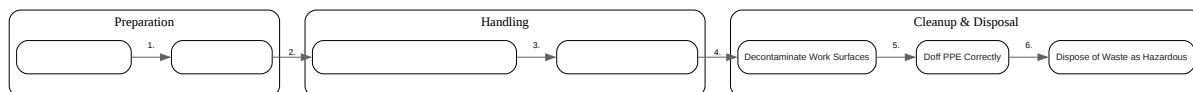
Ceralasertib: Physical and Chemical Properties

A summary of the key physical and chemical properties of **Ceralasertib** is provided below for easy reference.

| Property | Value |
|----------------------|---|
| Molecular Formula | C ₂₀ H ₂₄ N ₆ O ₂ S |
| Molecular Weight | 412.51 g/mol |
| Appearance | Solid |
| Storage (Powder) | -20°C for 3 years; 4°C for 2 years [1] |
| Storage (In Solvent) | -80°C for 6 months; -20°C for 1 month [1] |

Standard Operating Procedure for Handling Ceralasertib

Adherence to a strict operational workflow is critical for the safe handling of **Ceralasertib**. The following diagram outlines the recommended step-by-step procedure.

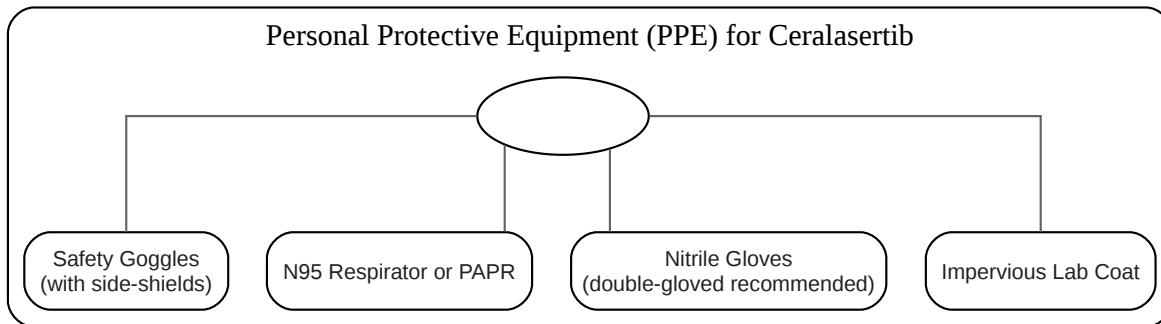


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Caption: Standard operating procedure for handling **Ceralasertib**.

Recommended Personal Protective Equipment Ensemble

The following diagram illustrates the essential PPE for handling **Ceralasertib**.



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Caption: Recommended PPE for handling **Ceralasertib**.

Disposal Plan for Ceralasertib Waste

All materials contaminated with **Ceralasertib**, including unused compound, solutions, and disposable PPE, should be treated as hazardous waste.

Operational Plan for Disposal:

- Segregation: All **Ceralasertib** waste must be segregated from general laboratory waste.
- Containerization:
 - Solid Waste: Collect in a clearly labeled, sealed container designated for hazardous chemical waste.
 - Liquid Waste: Collect in a compatible, sealed, and labeled waste container.
 - Sharps: Any sharps contaminated with **Ceralasertib** should be placed in a designated sharps container for hazardous waste.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**Ceralasertib**".
- Storage: Store waste containers in a designated and secure satellite accumulation area until collection.

- Collection and Disposal: Arrange for the collection of hazardous waste by a certified and licensed waste disposal vendor. Incineration is the preferred method of disposal for potent pharmaceutical compounds.[6][7][8][9][10]

Empty Container Disposal:

Empty containers that have held **Ceralasertib** should be managed as hazardous waste and not be triple-rinsed into the sewer system. They should be collected along with other solid **Ceralasertib** waste for disposal by a certified vendor.

By adhering to these stringent safety protocols, researchers can minimize the risks associated with handling the potent investigational drug **Ceralasertib**, ensuring a safe laboratory environment for all personnel.

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